

# 2,6-Heptanedione physical and chemical properties

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## Compound of Interest

Compound Name: 2,6-Heptanedione

Cat. No.: B080457

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An In-depth Technical Guide to **2,6-Heptanedione**: Core Physical and Chemical Properties

For researchers, scientists, and professionals in drug development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This guide provides a detailed overview of the physical and chemical characteristics of **2,6-heptanedione**, complete with experimental protocols and graphical representations of its synthesis.

## Core Properties

**2,6-Heptanedione**, also known as heptane-2,6-dione, is a diketone with the chemical formula C<sub>7</sub>H<sub>12</sub>O<sub>2</sub>.<sup>[1]</sup> It presents as a white crystalline solid or a colorless oil that crystallizes upon standing.<sup>[2][3]</sup> This compound is soluble in benzene, ether, ethanol, and water.<sup>[2]</sup>

## Physical and Chemical Data Summary

The key quantitative properties of **2,6-heptanedione** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **2,6-Heptanedione**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	128.17 g/mol	<a href="#">[4]</a>
Monoisotopic Mass	128.083729621 Da	<a href="#">[5]</a>
Appearance	White crystals / Colorless oil	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	32-34 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	221-224 °C (at 1 atm)	<a href="#">[2]</a>
96.5-97 °C (at 1.33 kPa)	<a href="#">[2]</a>	
Relative Density	0.9399 g/cm <sup>3</sup> (at 37/4 °C)	<a href="#">[2]</a>
Refractive Index	1.4277 (at 37 °C)	<a href="#">[2]</a>
Topological Polar Surface Area	34.1 Å <sup>2</sup>	<a href="#">[5]</a>
Rotatable Bond Count	4	<a href="#">[5]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[5]</a>
Complexity	102	<a href="#">[5]</a>

Table 2: Spectroscopic Data

Data Type	Source/Identifier
Mass Spectrum (electron ionization)	National Institute of Standards and Technology (NIST) <a href="#">[6]</a>
<sup>1</sup> H NMR	Predicted
<sup>13</sup> C NMR	Predicted

## Experimental Protocols: Synthesis of 2,6-Heptanedione

The synthesis of **2,6-heptanedione** can be achieved through various routes. Below are detailed methodologies for two distinct experimental protocols.

## Synthesis from Diketene and Formaldehyde

This process involves the reaction of diketene with formaldehyde in an aqueous medium.[3]

### Materials:

- Diketene
- Formaldehyde
- Sodium Chloride (NaCl)
- Benzene
- Saturated Sodium Bicarbonate (NaHCO<sub>3</sub>) solution
- Saturated Sodium Chloride (NaCl) solution

### Procedure:

- React 2 moles of diketene with 1 mole of formaldehyde in water. The reaction is conducted at a temperature between 0 °C and 100 °C, preferably between 20 °C and 60 °C, for a period of 4 to 48 hours.[3]
- After the reaction is complete, cool the mixture to room temperature.
- Saturate the reaction mixture with approximately 350 g of NaCl to precipitate the product as an oil.[3]
- Extract the precipitated oil three times with 250 ml portions of benzene.[3]
- Combine the benzene extracts and wash them once with 100 ml of saturated NaHCO<sub>3</sub> solution, followed by one wash with 100 ml of saturated NaCl solution.[3]
- Remove the benzene solvent using a rotary evaporator at a bath temperature of 40 °C.[3]

- Distill the resulting residue over a 10 cm Vigreux column under water pump vacuum to yield **2,6-heptanedione** as a colorless oil, which crystallizes upon standing.[3]

## Synthesis from N<sup>1</sup>,N<sup>5</sup>-dimethoxy-N<sup>1</sup>,N<sup>5</sup>-dimethylglutaramide

This method utilizes a Grignard reaction for the formation of the diketone.[7]

### Materials:

- N<sup>1</sup>,N<sup>5</sup>-dimethoxy-N<sup>1</sup>,N<sup>5</sup>-dimethylglutaramide
- Methyl magnesium bromide (in THF)
- Dry Tetrahydrofuran (THF)
- 1% Hydrochloric Acid (HCl) aqueous solution
- Ethyl acetate
- Brine
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

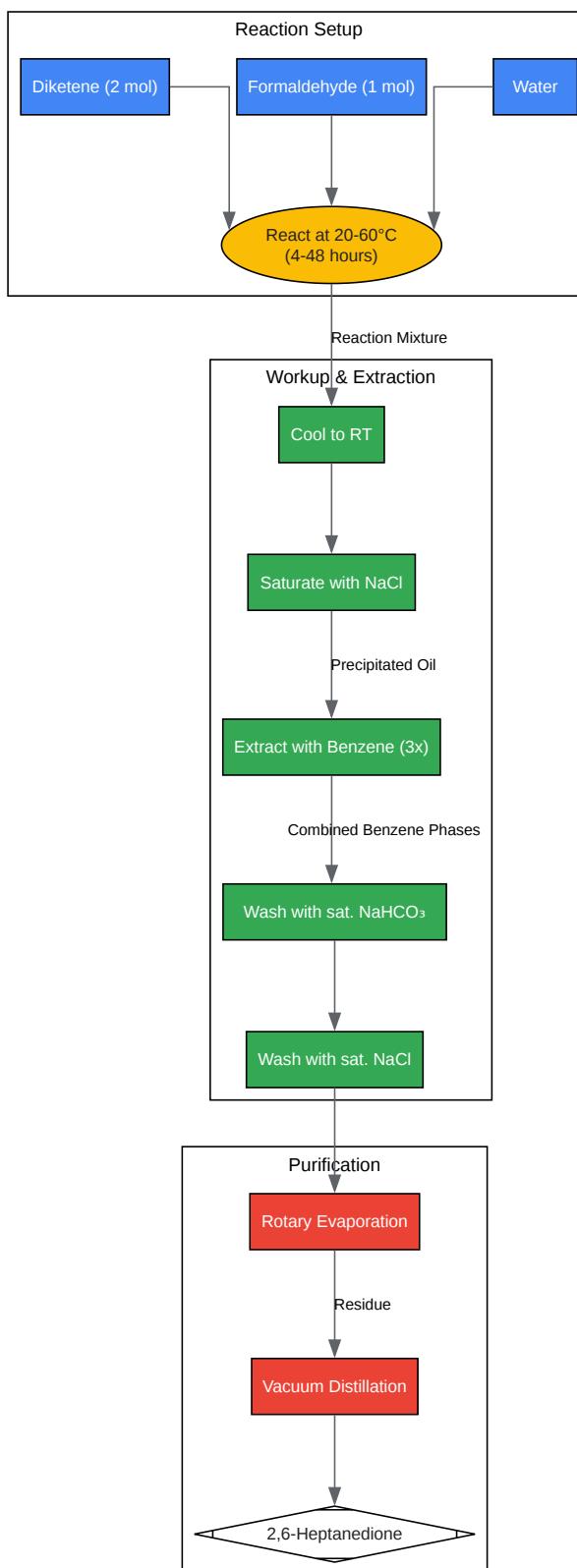
### Procedure:

- Prepare a stirred solution of N<sup>1</sup>,N<sup>5</sup>-dimethoxy-N<sup>1</sup>,N<sup>5</sup>-dimethylglutaramide (55 g, 0.252 mol) in 800 mL of dry THF in a reaction flask.[7]
- Cool the solution to 0 °C in an ice bath.
- Over a period of 30 minutes, add methyl magnesium bromide (250 mL, 0.756 mol) to the stirred solution.[7]
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 2 hours.[7]

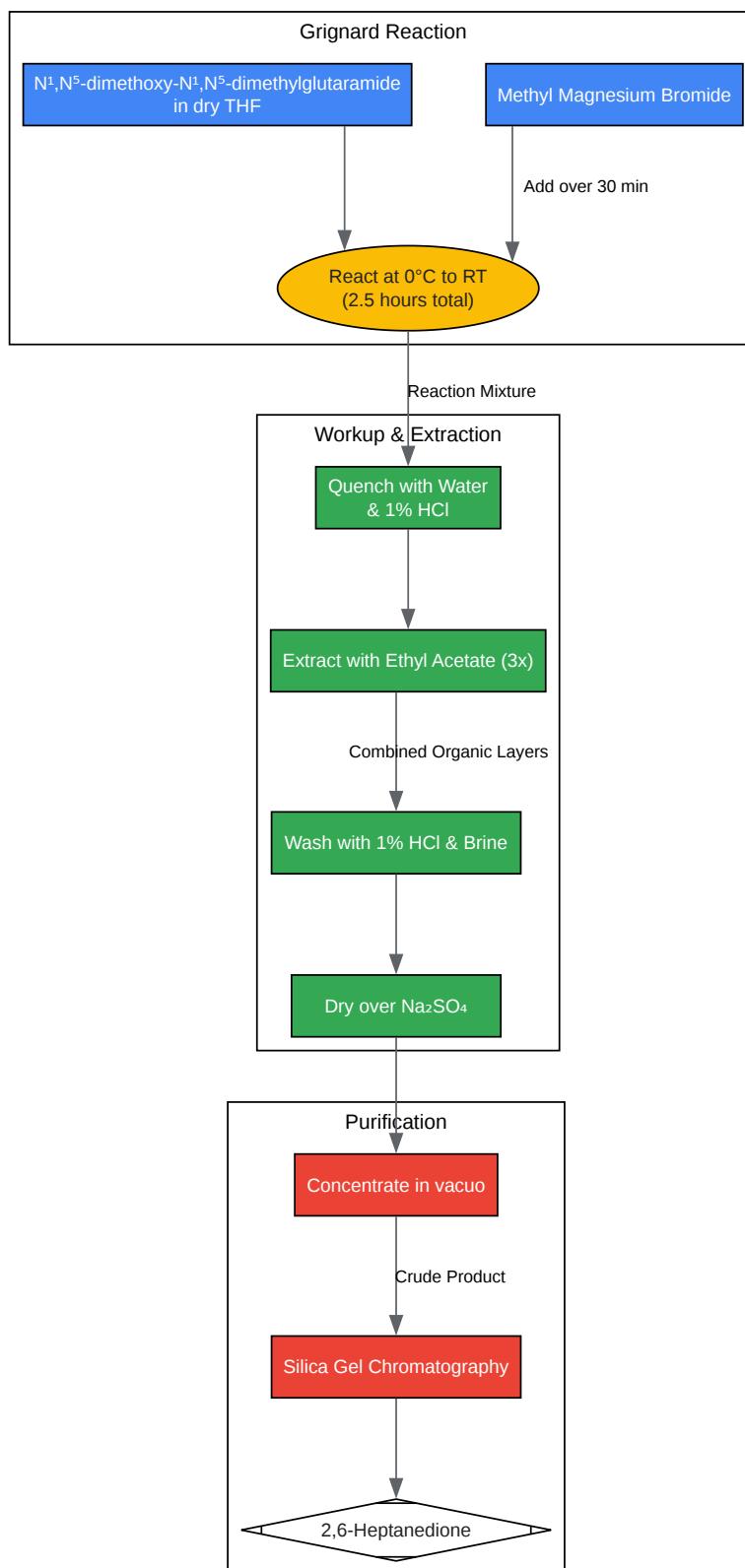
- Quench the reaction by adding 50 mL of water, followed by 300 mL of 1% HCl aqueous solution.[7]
- Extract the mixture three times with 1000 mL portions of ethyl acetate.[7]
- Combine the organic layers and wash with 1% HCl aqueous solution, followed by brine.[7]
- Dry the organic phase over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.[7]
- Purify the crude product by silica gel column chromatography (using 10-50% ethyl acetate in petroleum ether as eluent) to afford heptane-2,6-dione.[7]

## Mandatory Visualizations

The following diagrams illustrate the experimental workflows for the synthesis of **2,6-heptanedione**.

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Caption: Synthesis workflow of **2,6-Heptanedione** from Diketene and Formaldehyde.



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Caption: Synthesis workflow of **2,6-Heptanedione** via Grignard Reaction.

## Safety and Handling

**2,6-Heptanedione** is associated with several hazard classifications. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[4\]](#)

### Precautionary Measures:

- **Handling:** Use only in well-ventilated areas. Avoid breathing dust, fumes, or vapors. Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, clothing, and eye/face protection.[\[8\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, open flames, and hot surfaces.[\[8\]](#)[\[9\]](#)
- **First Aid:**
  - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[\[4\]](#)
  - **Skin:** Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[4\]](#)
  - **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[\[4\]](#)

This guide provides a foundational understanding of **2,6-heptanedione**, equipping researchers with the essential data and methodologies for their work. For more detailed information, consulting the cited sources is recommended.

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